

# Vermistatin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Vermistatin

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## Abstract

**Vermistatin**, a polyketide metabolite primarily isolated from various species of the *Penicillium* and *Guignardia* genera, has garnered significant interest within the scientific community due to its diverse and potent biological activities. This document provides a comprehensive technical overview of **Vermistatin**, intended for researchers, scientists, and professionals in the field of drug development. It covers the core physicochemical properties, detailed experimental protocols for assessing its biological functions, and an exploration of its known mechanisms of action, with a particular focus on its antiviral and enzyme inhibitory effects. All quantitative data is presented in structured tables for clarity, and key biological pathways and experimental workflows are visualized using diagrammatic representations.

## Core Properties of Vermistatin

**Vermistatin** (CAS Number: 72669-21-7) is a benzofuran derivative with a molecular formula of  $C_{18}H_{16}O_6$ .<sup>[1][2]</sup> Its chemical and physical properties are summarized in the tables below.

## Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	72669-21-7	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>16</sub> O <sub>6</sub>	[1][2]
Molecular Weight	328.32 g/mol	[3]
IUPAC Name	(3R)-4,6-dimethoxy-3-{4-oxo-6-[(1E)-prop-1-en-1-yl]-4H-pyran-3-yl}-2-benzofuran-1(3H)-one	[3]
Appearance	Solid	[1]
Melting Point	205-210 °C	
Solubility	Soluble in organic solvents such as methanol, ethyl acetate, and DMSO.	[4]

## Spectroscopic Data

Spectroscopic Data	Details	Reference(s)
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	Chemical shifts are available in public databases.	
Crystallography	Crystal structure data is available (CCDC Number: 634972).	[3]

## Biological Activities and Mechanism of Action

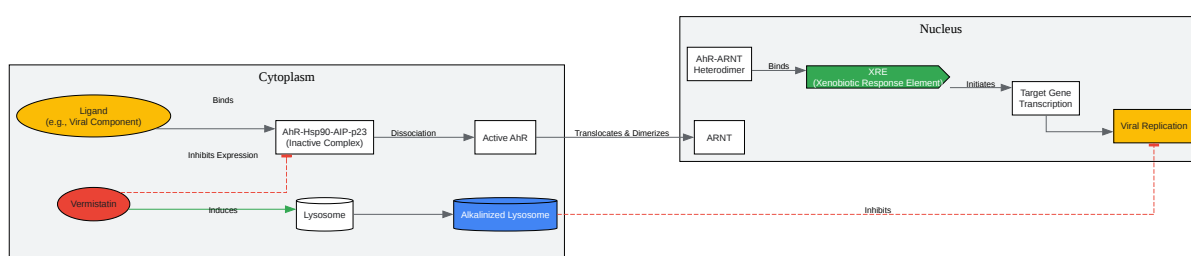
**Vermistatin** has demonstrated a range of biological activities, including cytotoxic, antifungal, antiviral, and enzyme inhibitory properties.[5] This guide will focus on its well-documented antiviral and α-glucosidase inhibitory actions.

### Antiviral Activity against Canine Coronavirus (CCoV)

**Vermistatin** has shown notable antiviral activity against Canine Coronavirus. The proposed mechanism involves the alkalinization of lysosomes and the inhibition of the Aryl Hydrocarbon

Receptor (AhR) signaling pathway, which is activated during CCoV infection.

The Aryl Hydrocarbon Receptor is a ligand-activated transcription factor involved in regulating gene expression.[6] In its inactive state, AhR resides in the cytoplasm in a complex with chaperone proteins. Upon ligand binding, the chaperones dissociate, and AhR translocates to the nucleus, where it dimerizes with the AhR Nuclear Translocator (ARNT). This heterodimer then binds to Xenobiotic Response Elements (XREs) in the DNA, initiating the transcription of target genes, including those involved in viral replication.[6][7] **Vermistatin** has been observed to inhibit the expression of AhR, thereby disrupting this pathway and impeding viral activity.



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Caption: Hypothesized mechanism of **Vermistatin**'s antiviral action.

## $\alpha$ -Glucosidase Inhibition

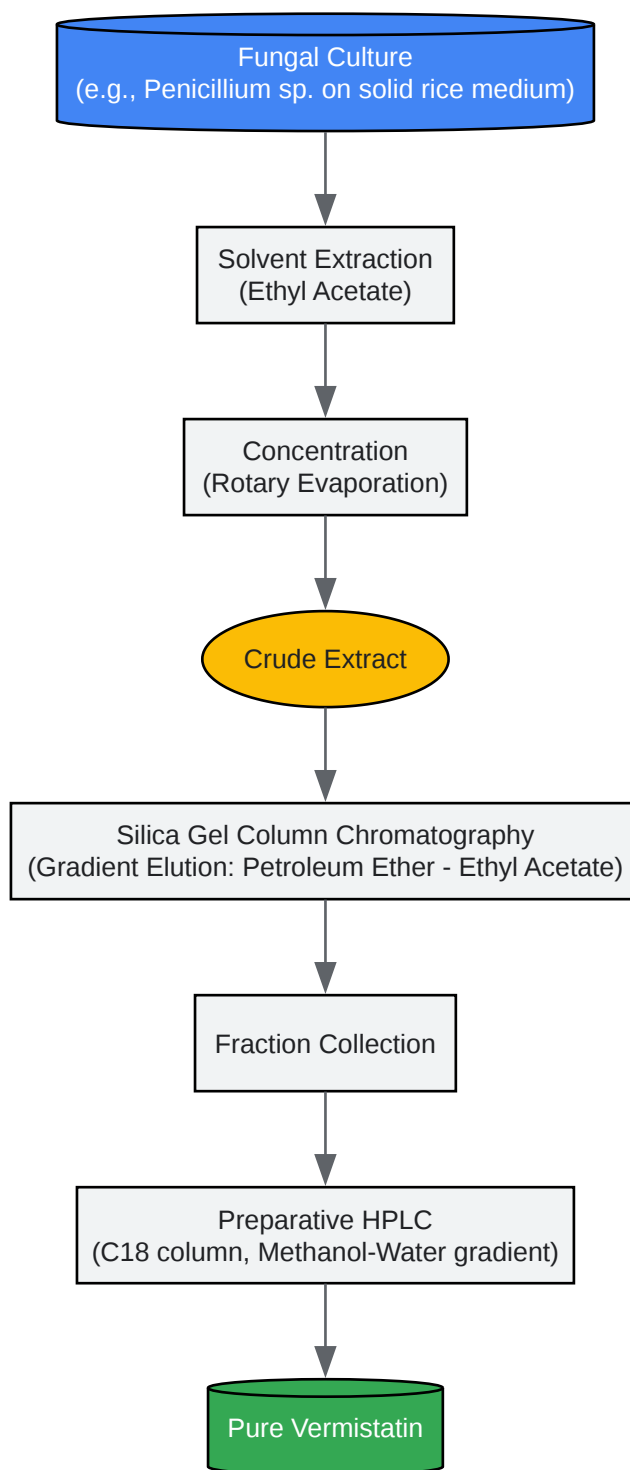
**Vermistatin** and its derivatives have been identified as inhibitors of  $\alpha$ -glucosidase, an enzyme involved in carbohydrate digestion. This inhibitory action suggests potential applications in the management of postprandial hyperglycemia.

## Experimental Protocols

The following sections provide detailed methodologies for key experiments related to the biological activities of **Vermistatin**.

### Isolation and Purification of Vermistatin from *Penicillium* sp.

This protocol outlines a general procedure for the extraction and purification of **Vermistatin** from a fungal culture.[\[8\]](#)[\[9\]](#)



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